

Technical Guide: Jerantinine D – Chemical Architecture & Therapeutic Potential

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Compound of Interest

Compound Name: *Jerantinine D*

Cat. No.: *B1265120*

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Executive Summary

Jerantinine D is a complex *Aspidosperma* indole alkaloid isolated from the leaf extract of the Malayan plant *Tabernaemontana corymbosa*. As a member of the Jerantinine series (A–G), it represents a potent class of microtubule-targeting agents (MTAs) that function as destabilizers. Unlike taxanes (stabilizers) or vinca alkaloids (which bind the vinca site), the Jerantinine scaffold targets the colchicine-binding site on tubulin, inducing G2/M cell cycle arrest and subsequent apoptosis. This guide details the physicochemical properties, isolation protocols, and biological mechanisms of **Jerantinine D**, positioning it as a critical scaffold for overcoming multidrug resistance (MDR) in oncology.

Part 1: Chemical Architecture & Properties

Structural Classification

Jerantinine D belongs to the *Aspidosperma* class of indole alkaloids.^[1] Its core skeleton is characterized by a pentacyclic system containing an indole moiety fused to a complex aliphatic cage.

- Chemical Family: Indole Alkaloid (*Aspidosperma* type)^{[1][2][3][4]}

- Core Scaffold: Pentacyclic system with a carbomethoxy group at C-16.
- Key Structural Features:
 - Indole Nucleus: Provides aromatic stability and potential for π - π stacking interactions within the tubulin binding pocket.
 - Piperidine Ring: Essential for the basicity and solubility of the molecule.
 - Substituents: The Jerantinine series is defined by specific oxygenation patterns. While Jerantinine A is characterized by a 3-hydroxy substitution and specific methoxy groups, **Jerantinine D** is a congener distinguished by variations in stereochemistry or oxidation state at the C-3 or C-14/15 positions (refer to Kam et al., 2008 for specific NMR assignments of the D congener).

Physicochemical Profile (In Silico/Observed)

The following properties are characteristic of the bioactive Jerantinine series and are applicable to **Jerantinine D** for drug development purposes.

Property	Value / Characteristic	Relevance to Drug Delivery
Molecular Weight	~350–400 Da	Compliant with Lipinski's Rule of 5 for oral bioavailability.
LogP (Predicted)	2.5 – 3.5	Moderate lipophilicity ensures membrane permeability.
H-Bond Donors	1–2 (Indole NH, OH)	Critical for binding site interaction (e.g., Val181 in tubulin).
H-Bond Acceptors	4–6 (Esters, N-atoms)	Facilitates water solubility and receptor docking.
Solubility	Low in water; Soluble in MeOH, CHCl ₃	Requires formulation (e.g., liposomes) for in vivo efficacy.

Part 2: Isolation & Characterization Protocol

Botanical Source[4][5]

- Species: *Tabernaemontana corymbosa* (Apocynaceae).[\[1\]\[2\]\[5\]](#)
- Location: Native to Southeast Asia (specifically Malaysia).
- Biosafety: The crude extract is cytotoxic; handle with appropriate PPE.

Extraction Workflow (Acid-Base Partitioning)

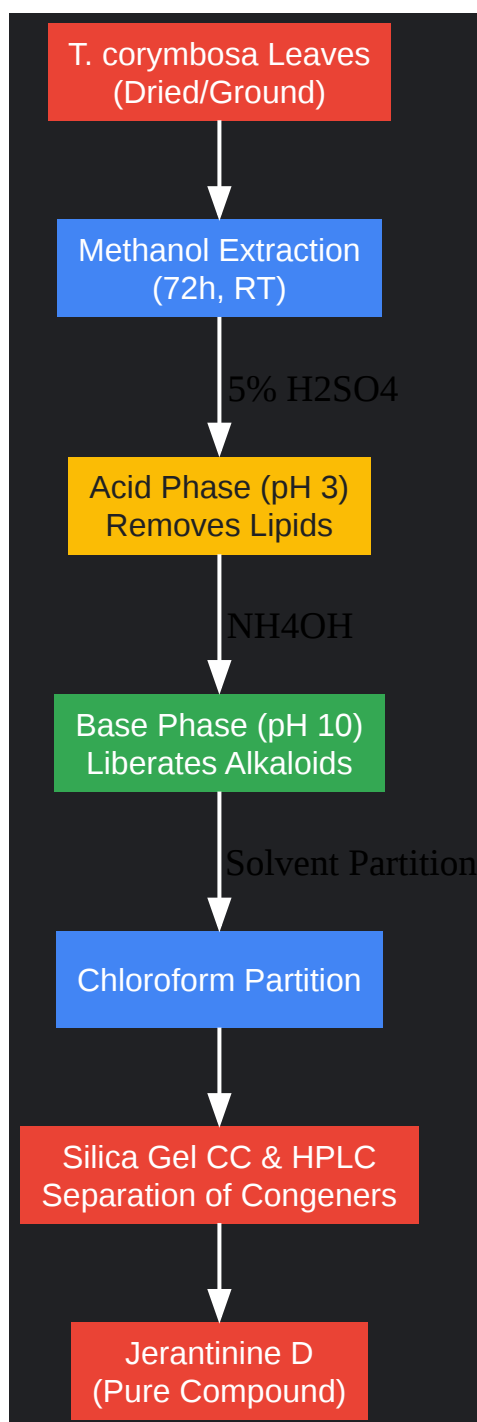
This protocol utilizes the basicity of the tertiary amine in the aspidosperma skeleton to separate **Jerantinine D** from non-alkaloidal components.

Reagents: Methanol (MeOH), Ammonia (NH₄OH), Chloroform (CHCl₃), Sulfuric Acid (H₂SO₄), Silica Gel.

- Maceration: Dry, ground leaves (1 kg) are macerated in MeOH (5 L) for 72 hours at room temperature.
- Concentration: Evaporate solvent under reduced pressure (Rotavap) to yield a crude methanolic extract.
- Acidification: Re-suspend crude extract in 5% H₂SO₄. Filter to remove non-polar lipids and chlorophyll.
- Basification: Adjust pH of the aqueous filtrate to pH 9–10 using concentrated NH₄OH.
- Extraction: Partition the basic aqueous layer with CHCl₃ (3 x 500 mL). Collect the organic layer.
- Drying: Dry organic layer over anhydrous Na₂SO₄ and concentrate to yield the Crude Alkaloid Fraction.
- Purification: Subject the fraction to column chromatography (Silica Gel 60). Elute with a gradient of Hexane:Ethyl Acetate. **Jerantinine D** typically elutes in mid-polarity fractions (alongside Jerantinine A and B).

- Final Isolation: Use High-Performance Liquid Chromatography (HPLC) (C18 column, MeOH:H₂O gradient) to resolve **Jerantinine D** from its congeners.

Visualization: Extraction Logic



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Caption: Acid-base fractionation strategy to isolate alkaloid fraction followed by chromatographic resolution.

Part 3: Biological Mechanism of Action

Primary Target: Tubulin Destabilization

Jerantinine D, like its congener Jerantinine A, acts as a Microtubule Destabilizing Agent (MDA).

- Binding Site: Colchicine-binding site (interface between α - and β -tubulin).^[1]
- Mechanism:
 - The alkaloid binds to the β -tubulin subunit.
 - It prevents the "curved-to-straight" conformational change required for microtubule polymerization.
 - This leads to microtubule depolymerization and the formation of paracrystals.
- Consequence: The mitotic spindle cannot form, triggering the Spindle Assembly Checkpoint (SAC).

Secondary Target: PLK1 Inhibition

Evidence suggests the Jerantinine series inhibits Polo-like Kinase 1 (PLK1), a critical regulator of mitotic entry. This dual mechanism (Tubulin + PLK1) distinguishes it from classical vinca alkaloids.

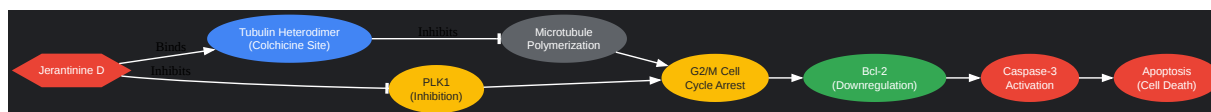
Downstream Signaling (Apoptosis)

The G2/M arrest creates a cellular stress signal that shifts the balance of Bcl-2 family proteins:

- Bcl-2 (Anti-apoptotic): Downregulated.
- Bax (Pro-apoptotic): Upregulated.

- Result: Mitochondrial outer membrane permeabilization (MOMP), release of cytochrome c, and activation of Caspase-3/9.

Visualization: Signaling Pathway



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Caption: Dual-targeting mechanism inducing apoptosis via tubulin destabilization and PLK1 inhibition.

Part 4: Experimental Validation Protocols

MTT Cytotoxicity Assay

To validate the potency of **Jerantinine D**, researchers must compare it against standard chemotherapeutics (Vincristine, Paclitaxel).

Protocol:

- Seeding: Seed cancer cells (e.g., KB, MCF-7, A549) in 96-well plates (3,000 cells/well). Incubate for 24h.
- Treatment: Treat cells with **Jerantinine D** at serial dilutions (e.g., 0.01 μ M to 10 μ M). Include DMSO control (<0.1%).
- Incubation: Incubate for 72 hours at 37°C, 5% CO₂.
- Labeling: Add MTT reagent (5 mg/mL) and incubate for 3–4 hours until purple formazan crystals form.
- Solubilization: Dissolve crystals in DMSO.

- Analysis: Measure absorbance at 570 nm. Calculate IC50 using non-linear regression.

Expected Results (Reference Range):

- KB Cells (Nasopharyngeal): IC50 < 1.0 μ M[2][3][4]
- Vincristine-Resistant Cells (VJ300): IC50 < 2.0 μ M (Jerantinines retain potency in MDR cell lines).[4]

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